

Unveiling Atracurium Impurity V: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Atracurium Impurity V (Mixture of Diastereomers)

CAS No.: 1075726-86-1

Cat. No.: B601612

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For researchers, scientists, and drug development professionals engaged in the intricate world of neuromuscular blocking agents, a thorough understanding of related impurities is paramount for ensuring drug safety, efficacy, and regulatory compliance. This technical guide provides an in-depth exploration of Atracurium Impurity V, a notable substance in the impurity profile of Atracurium Besylate. We will delve into its core chemical properties, its relationship to the parent molecule, and the analytical methodologies crucial for its identification and quantification.

Core Chemical Identity of Atracurium Impurity V

Atracurium Impurity V is chemically identified as (1R)-1-(3,4-dimethoxybenzyl)-6,7-dimethoxy-2-(3-methoxy-3-oxopropyl)-2-methyl-1,2,3,4-tetrahydroisoquinolin-2-ium.[1] It is typically encountered and analyzed as its iodide salt. This impurity is a mono-quaternary ammonium compound, structurally related to the active pharmaceutical ingredient (API), atracurium, which is a bis-quaternary ammonium neuromuscular blocking agent.

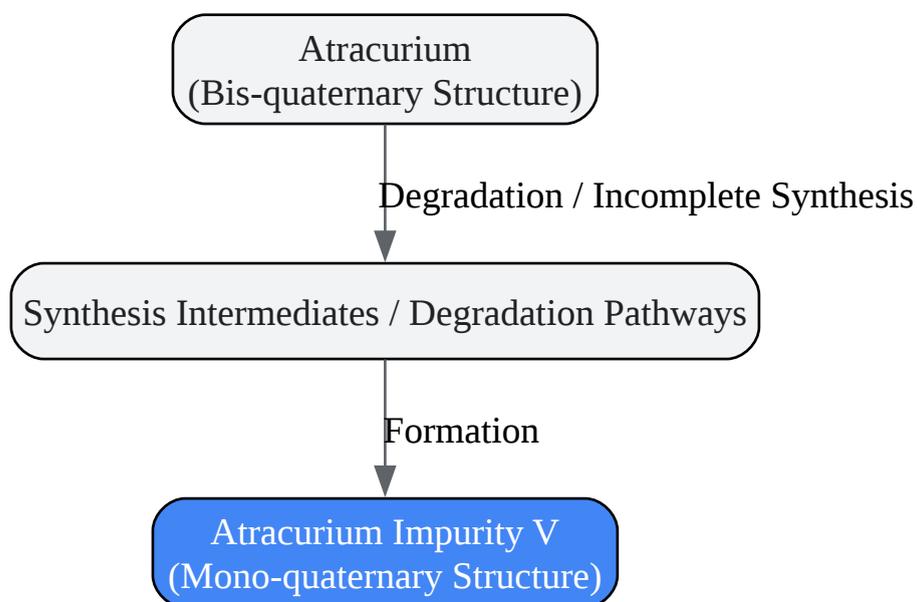
The structural and molecular details are fundamental for any analytical endeavor and are summarized in the table below.

Parameter	Value	Source(s)
Chemical Name	(1R)-1-(3,4-dimethoxybenzyl)-6,7-dimethoxy-2-(3-methoxy-3-oxopropyl)-2-methyl-1,2,3,4-tetrahydroisoquinolin-2-ium, iodide (1:1)	[1]
CAS Number	1075726-86-1	[2][3]
Molecular Formula	C ₂₅ H ₃₄ INO ₆ or C ₂₅ H ₃₄ NO ₆ .I	[2][3]
Molecular Weight (Cation)	444.55 g/mol	[2][3]
Molecular Weight (Iodide)	126.90 g/mol	[2][3]
Total Molecular Weight (Iodide Salt)	571.45 g/mol	

Understanding the genesis of Atracurium Impurity V is critical for process optimization and control. This impurity can arise from the manufacturing process of atracurium besylate, potentially as a byproduct or a degradation product. Its mono-quaternary nature, in contrast to the bis-quaternary structure of atracurium, suggests it could be an intermediate or a product of incomplete quaternization or selective degradation of one of the quaternary centers in the atracurium molecule.

The Structural Relationship: Atracurium and Impurity V

To appreciate the significance of Atracurium Impurity V, it is essential to visualize its structural relationship with the parent drug, atracurium. Atracurium is a complex molecule with two quaternary ammonium centers, linked by a pentamethylene diester chain. Atracurium Impurity V represents a "half" of the atracurium molecule, where one of the quaternary isoquinolinium moieties has been replaced.



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Caption: Relationship between Atracurium and Impurity V.

Analytical Characterization and Methodologies

The identification and quantification of Atracurium Impurity V within a sample of atracurium besylate are typically achieved through advanced analytical techniques. High-Performance Liquid Chromatography (HPLC) is the cornerstone method for separating atracurium from its related impurities.

A General Protocol for HPLC Analysis:

A robust HPLC method is essential for the accurate determination of Atracurium Impurity V. The following protocol outlines a typical approach, which should be validated for specific laboratory conditions and instrumentation.

Objective: To separate and quantify Atracurium Impurity V from Atracurium Besylate.

Materials:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)

- Mobile Phase A: Buffer solution (e.g., phosphate or acetate buffer), pH adjusted
- Mobile Phase B: Acetonitrile or Methanol
- Atracurium Besylate sample
- Atracurium Impurity V reference standard
- Diluent (e.g., a mixture of Mobile Phase A and B)

Procedure:

- Preparation of Mobile Phases: Prepare and degas the mobile phases according to standard laboratory procedures.
- Standard Preparation: Accurately weigh and dissolve the Atracurium Impurity V reference standard in the diluent to a known concentration.
- Sample Preparation: Accurately weigh and dissolve the Atracurium Besylate sample in the diluent.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column
 - Flow Rate: 1.0 - 1.5 mL/min
 - Column Temperature: Controlled, typically ambient or slightly elevated (e.g., 25-30°C)
 - Detection Wavelength: UV detection at a wavelength where both atracurium and the impurity have significant absorbance (e.g., 280 nm).
 - Injection Volume: 10 - 20 μ L
 - Gradient Program: A gradient elution is typically employed to achieve optimal separation. An example gradient is provided below:

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	50	50
25	20	80
30	90	10
35	90	10

- **Analysis:** Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- **Identification and Quantification:** Identify the peak corresponding to Atracurium Impurity V in the sample chromatogram by comparing its retention time with that of the reference standard. Quantify the impurity using the peak area and the concentration of the reference standard.

Causality in Experimental Choices:

- **Reversed-Phase C18 Column:** This is the standard choice for separating moderately polar to nonpolar compounds like atracurium and its impurities. The nonpolar stationary phase interacts with the nonpolar regions of the molecules, allowing for separation based on differences in hydrophobicity.
- **Gradient Elution:** A gradient is crucial due to the range of polarities present in the sample, from the highly polar atracurium to potentially less polar impurities. Starting with a high percentage of aqueous mobile phase allows for the retention of less polar compounds, while gradually increasing the organic mobile phase content elutes the more strongly retained components.
- **UV Detection at 280 nm:** The isoquinolinium chromophore present in both atracurium and Impurity V exhibits strong absorbance around this wavelength, providing good sensitivity for detection.

This in-depth guide provides a foundational understanding of Atracurium Impurity V, from its fundamental chemical properties to the analytical strategies required for its control. For professionals in drug development and quality control, a comprehensive grasp of such impurities is not merely a regulatory necessity but a cornerstone of ensuring the safety and efficacy of pharmaceutical products.

References

A comprehensive list of references is not applicable as the search results primarily consist of product listings from chemical and pharmaceutical standard suppliers. These sources provide the core factual data regarding the molecular weight and formula of Atracurium Impurity V. The provided information is a synthesis of the data available from these commercial entities, which are authoritative in the context of supplying reference standards for pharmaceutical analysis.

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Sources

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Phone: (601) 213-4426

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